

Application Notes and Protocols for ELR510444 Stock Solution Preparation

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For Researchers, Scientists, and Drug Development Professionals

Introduction

ELR510444 is a potent, novel small molecule that functions as a microtubule disruptor.[1][2][3] It exerts its anticancer effects by binding to the colchicine-binding site on β -tubulin, which leads to the depolymerization of microtubules.[1][4][5] This disruption of the microtubule network results in mitotic arrest and ultimately induces apoptosis in cancer cells.[1][3] Furthermore, **ELR510444** has been shown to inhibit hypoxia-inducible factor (HIF)-1 α and HIF-2 α , suggesting it possesses both anti-angiogenic and vascular disrupting properties.[6][7][8] This document provides detailed protocols for the preparation of **ELR510444** stock solutions using dimethyl sulfoxide (DMSO) for in vitro and in vivo research applications.

Quantitative Data Summary

A compilation of the key quantitative data for **ELR510444** is presented in the table below for easy reference.



Property	Value	Source
Molecular Weight	368.47 g/mol	[9][10]
Molecular Formula	C19H16N2O2S2	[9][10]
CAS Number	1233948-35-0	[9]
Appearance	Light yellow to yellow solid	[9]
Solubility in DMSO	≥ 37 mg/mL (≥ 100.42 mM)	[9]
IC ₅₀ (MDA-MB-231 cells)	30.9 nM	[1][2]
Storage (Powder)	-20°C for 3 years; 4°C for 2 years	[9]
Storage (in DMSO)	-80°C for 2 years; -20°C for 1 year	[9]

Experimental Protocols Materials

- ELR510444 powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Sterile, nuclease-free microcentrifuge tubes or cryovials
- · Calibrated analytical balance
- Vortex mixer
- · Pipettes and sterile, filtered pipette tips

Protocol for Preparing a 10 mM Stock Solution of ELR510444 in DMSO

This protocol describes the preparation of a 10 mM stock solution, a common starting concentration for many in vitro experiments.

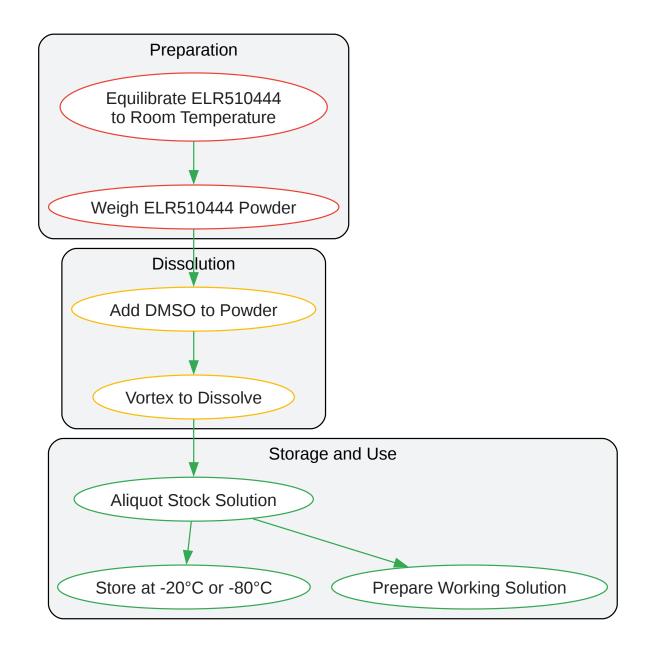


- Preparation: Before handling, allow the vial of ELR510444 powder to equilibrate to room temperature to prevent condensation. Ensure a sterile working environment, such as a laminar flow hood.
- Weighing: Accurately weigh out a specific amount of ELR510444 powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.6847 mg of ELR510444.
 - Calculation:
 - Desired Molarity (M) = 10 mM = 0.01 mol/L
 - Molecular Weight (MW) = 368.47 g/mol
 - Desired Volume (V) = 1 mL = 0.001 L
 - Mass (g) = M x MW x V = 0.01 mol/L x 368.47 g/mol x 0.001 L = 0.0036847 g = 3.6847 mg
- Dissolution: Add the weighed ELR510444 powder to a sterile microcentrifuge tube. Add the
 calculated volume of DMSO to the tube. In this example, add 1 mL of DMSO.
- Mixing: Tightly cap the tube and vortex thoroughly until the compound is completely dissolved. Gentle warming (e.g., in a 37°C water bath for a few minutes) can be used to aid dissolution if necessary, but avoid excessive heat.
- Aliquoting and Storage: To avoid repeated freeze-thaw cycles, which can degrade the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in sterile cryovials.[11] Store the aliquots at -20°C or -80°C for long-term stability.[9]
 [11]
- Working Solution Preparation: For cell-based assays, dilute the stock solution in the
 appropriate cell culture medium to the desired final concentration immediately before use. It
 is crucial to ensure that the final concentration of DMSO in the culture medium is low,
 typically less than 0.5%, to avoid solvent-induced cytotoxicity.[11][12] A vehicle control
 (medium with the same final concentration of DMSO) should always be included in
 experiments.





Visualizations Experimental Workflow for ELR510444 Stock Solution Preparation

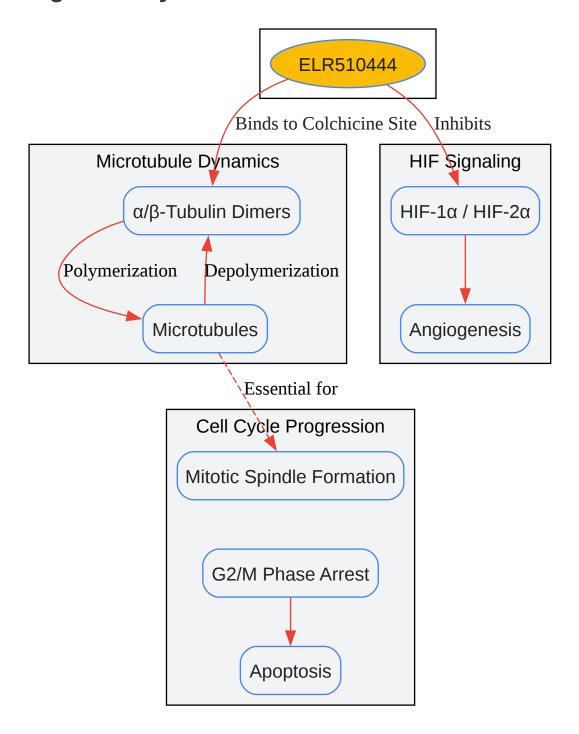


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Caption: Workflow for preparing **ELR510444** stock solution.



Signaling Pathway of ELR510444 Action



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Caption: ELR510444 mechanism of action on microtubules and HIF signaling.



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